

An In-depth Technical Guide to 3-Bromo-9-phenylcarbazole

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Compound of Interest

Compound Name: **3-Bromo-9-phenylcarbazole**

Cat. No.: **B073726**

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This technical guide provides a comprehensive overview of **3-Bromo-9-phenylcarbazole**, a pivotal compound in the fields of organic electronics, materials science, and pharmaceutical development.[1][2] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and key applications.

Core Chemical and Physical Properties

3-Bromo-9-phenylcarbazole is a carbazole derivative characterized by a bromine atom on the carbazole ring and a phenyl group attached to the nitrogen atom.[2] This structure imparts unique electronic and chemical properties that make it a valuable intermediate and building block in various advanced applications.[1][2]

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	3-bromo-9-phenylcarbazole
Molecular Formula	C ₁₈ H ₁₂ BrN ^{[1][3][4][5]}
Molecular Weight	322.2 g/mol ^{[3][4][5]}
Exact Mass	321.01531 Da ^[3]
CAS Number	1153-85-1 ^{[1][3][4]}
InChI Key	KUBSCXXKQGDPPD-UHFFFAOYSA-N ^[3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to almost white powder or crystal ^[1]
Melting Point	77 - 81 °C ^[1]
Boiling Point (Predicted)	461.7 ± 27.0 °C ^{[5][6]}
Density (Predicted)	1.39 g/cm ³ ^[5]
Flash Point (Predicted)	233.0 ± 23.7 °C ^[5]
Water Solubility	Slightly soluble in water ^[5]

Synthesis Protocols

The synthesis of **3-Bromo-9-phenylcarbazole** can be achieved through various methods. Below are detailed experimental protocols for two common synthetic routes.

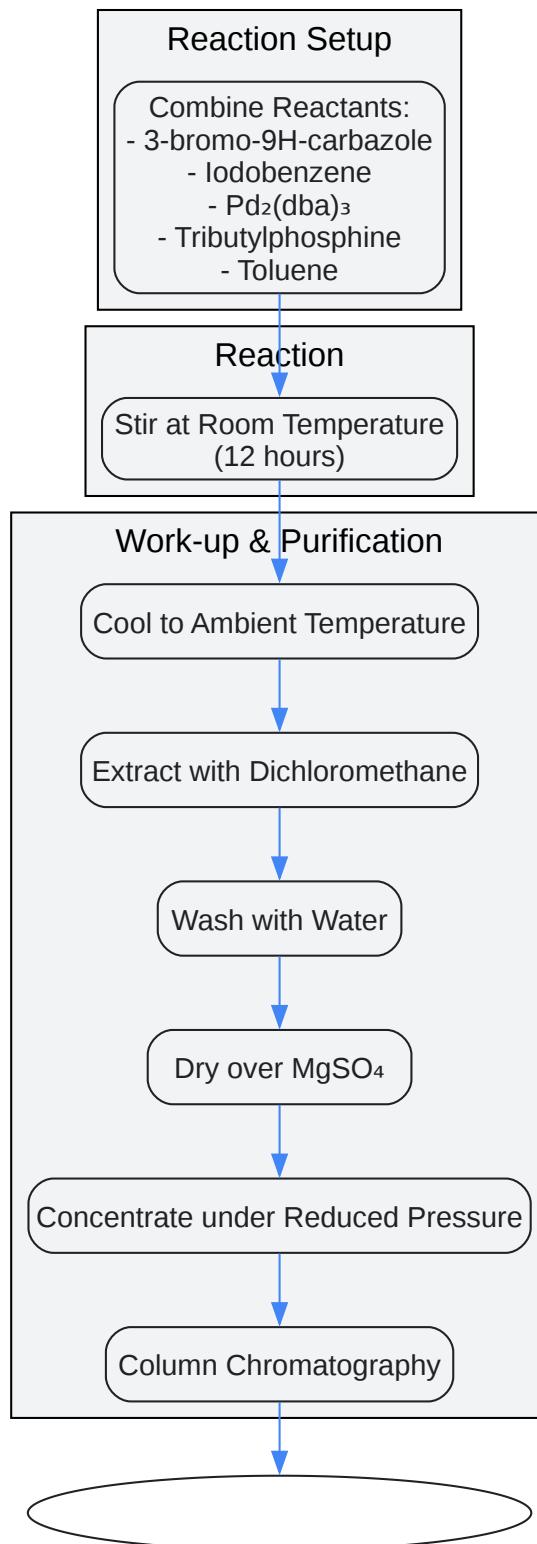
This method involves the cross-coupling of 3-bromo-9H-carbazole with a phenylating agent in the presence of a palladium catalyst.

Experimental Protocol:

- Reaction Setup: In a dry reaction flask, add 3-bromo-9H-carbazole, iodobenzene, 0.03 equivalents of tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$), and 0.06 equivalents of tributylphosphine.[4]
- Solvent Addition: Add toluene to the flask to achieve a concentration of 0.1 M.[4]
- Reaction: Stir the mixture at room temperature for approximately 12 hours.[4]
- Work-up: After the reaction is complete, cool the mixture to ambient temperature. Extract the product with dichloromethane.[4]
- Purification: Wash the organic phase with distilled water, dry it over anhydrous magnesium sulfate (MgSO_4), and concentrate it under reduced pressure.[4] The resulting residue is then purified by column chromatography to yield the final product.[4]

A diagram of the experimental workflow is presented below:

Buchwald-Hartwig Synthesis Workflow

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Caption: Workflow for the synthesis of **3-Bromo-9-phenylcarbazole** via Buchwald-Hartwig amination.

This method provides an alternative route using a copper catalyst.

Experimental Protocol:

- Reactant Mixture: In a suitable reaction vessel, combine 3-bromo-9H-carbazole (2.5 g, 0.010 mol), bromobenzene (1.6 g, 0.010 mol), dibenzo-18-crown-6 (1.1 g, 0.0030 mol), copper powder (1.2 g, 0.020 mol), and potassium acetate (2.8 g, 0.020 mol).[4]
- Solvent: Add 100 mL of N,N-dimethylformamide (DMF).[4]
- Reaction Conditions: Heat the mixture to 120 °C and stir for 4 hours.[4]
- Work-up: After cooling the reaction, perform a layer separation with water.[4]
- Purification: Purify the organic layer using column chromatography (n-Hexane:MC) to obtain the final product.[4]

Applications in Research and Development

3-Bromo-9-phenylcarbazole is a versatile compound with significant applications in several high-technology and pharmaceutical fields.

Table 3: Key Application Areas

Field	Application
Organic Electronics	Utilized in the development of Organic Light-Emitting Diodes (OLEDs) to enhance efficiency and color purity.[1][2]
Photovoltaics	Plays a role in improving the performance of organic solar cells by increasing their energy conversion efficiency.[1][2]
Pharmaceutical Development	Serves as a key intermediate in the synthesis of various pharmaceutical compounds, aiding in the development of new medications.[1][7][8]
Fluorescent Probes	Employed as a fluorescent probe in biological imaging for better visualization of cellular processes.[1]
Polymer Chemistry	Used in the synthesis of advanced polymers with unique properties for applications in coatings and materials science.[1]
Organic Synthesis	Acts as a fundamental building block for creating more complex molecules with tailored properties.[1][2]

The bromine atom at the 3-position serves as a reactive site for further functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig aminations, enabling the construction of complex molecular architectures.[2] The carbazole core, functionalized with a phenyl group, provides excellent hole-transport properties and high thermal stability, which are crucial for its applications in organic electronics.[2]

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